

Navigating the Safe Handling of 2,4-Xylidine-D6: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Xylidine-D6

Cat. No.: B15136332

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling procedures for **2,4-Xylidine-D6** (CAS No. 1071170-27-8).[1][2][3] While specific safety data for the deuterated compound is limited, the information presented here is based on the well-documented profile of its non-deuterated analogue, 2,4-Xylidine (CAS No. 95-68-1), and serves as a critical resource for ensuring laboratory safety.[4][5][6] **2,4-Xylidine-D6** is a labeled form of 2,4-Xylidine, an aniline-derived reagent utilized in the synthesis of various compounds, including antiarrhythmics and anticonvulsants.[1][2]

Core Safety and Hazard Information

2,4-Xylidine is classified as a hazardous substance with significant health risks. It is toxic if swallowed, in contact with skin, or if inhaled.[4][7] It may cause damage to organs through prolonged or repeated exposure and is suspected of causing cancer.[4][8] The substance is also toxic to aquatic life with long-lasting effects.[4][7]

Hazard Statements Summary:

- H301/H311/H331: Toxic if swallowed, in contact with skin, or if inhaled.[7]
- H373: May cause damage to organs through prolonged or repeated exposure.[4][7]
- H411: Toxic to aquatic life with long lasting effects.[4][7]

- H351: Suspected of causing cancer.[8]
- H227: Combustible liquid.[8]
- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8]

Physical and Chemical Properties

Understanding the physical and chemical properties of 2,4-Xylidine is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₈ D ₆ H ₅ N	[1][3]
Molecular Weight	127.22 g/mol	[1][3]
Appearance	Clear, pale yellow liquid that may darken to reddish-brown on exposure to air.	[6][9][10]
Boiling Point	214 °C (417 °F)	[8][9]
Melting Point	-16 °C (3.2 °F)	[9]
Flash Point	98 °C (208 °F) - closed cup	[4]
Density	0.984 g/cm ³ at 25 °C (77 °F)	[8]
Solubility	Will likely be mobile in the environment due to its water solubility.	[7]
log Pow	1.96 (at 25 °C, pH 6.8)	[8]

Toxicological Data

The toxicological profile of 2,4-Xylidine indicates significant health hazards. Absorption into the body can lead to the formation of methemoglobin, causing cyanosis, with a possible delayed onset of 2 to 4 hours.[7][11]

Endpoint	Value	Species	Source
LD50 Oral	467 mg/kg	Rat	[4]
LC50 Inhalation	149 ppm/7hr	Mouse	[10]
LC50 Aquatic	196 mg/l - 48 h	Leuciscus idus melanotus (Ide)	[7]
EC50 Aquatic	9.9 mg/l - 48 h	Daphnia magna (Water flea)	[4]

Carcinogenicity: 2,4-Xylidine is classified by IARC as Group 3: Not classifiable as to its carcinogenicity to humans.[4] However, it is suspected of causing cancer.[8]

Experimental Protocols: Safe Handling and Emergency Procedures

While specific experimental protocols for research applications are beyond the scope of a safety data sheet, this section outlines the critical procedures for the safe handling and management of **2,4-Xylidine-D6** in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling this chemical. The following PPE is recommended:

- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A full-face supplied air respirator is recommended if it is the sole means of protection.[4][5]
- Hand Protection: Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact.[7][11]

- Eye Protection: Use safety glasses with side-shields or goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[5][6]

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably under a chemical fume hood.[5][7] Avoid contact with skin, eyes, and clothing, and avoid inhalation of vapor or mist.[4][7] Keep away from open flames, hot surfaces, and sources of ignition.[5][7]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][5][7] Store away from incompatible materials such as acids, halogens, acid anhydrides, and strong oxidants.[5][6]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel to safe areas.[4]
- Ventilate: Ensure adequate ventilation.[4]
- Eliminate Ignition Sources: Remove all sources of ignition.[5][7]
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Clean-up: Soak up with inert absorbent material (e.g., sand, silica gel, universal binder) and dispose of as hazardous waste in suitable, closed containers.[4][7]

First-Aid Measures

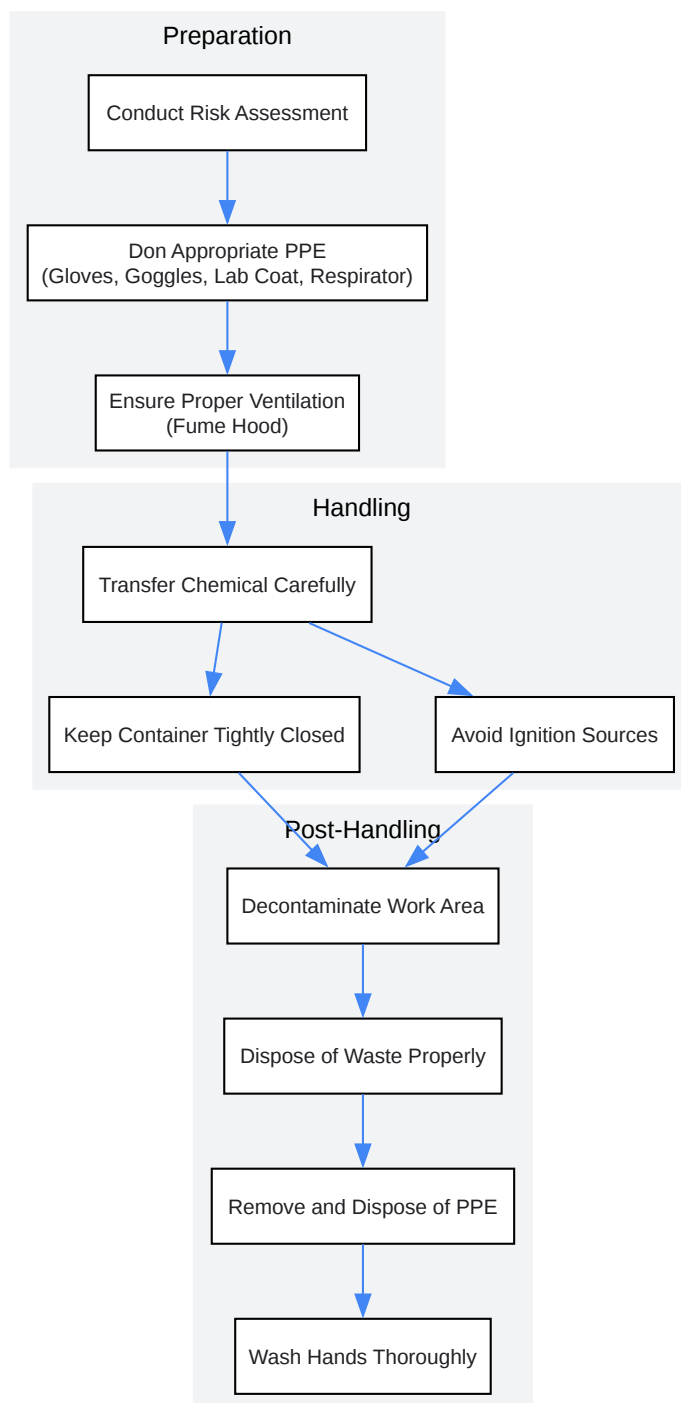
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4]

- Skin Contact: Wash off with soap and plenty of water. Take the victim immediately to the hospital.^[4]^[7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[4]^[7]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.^[7]^[11]

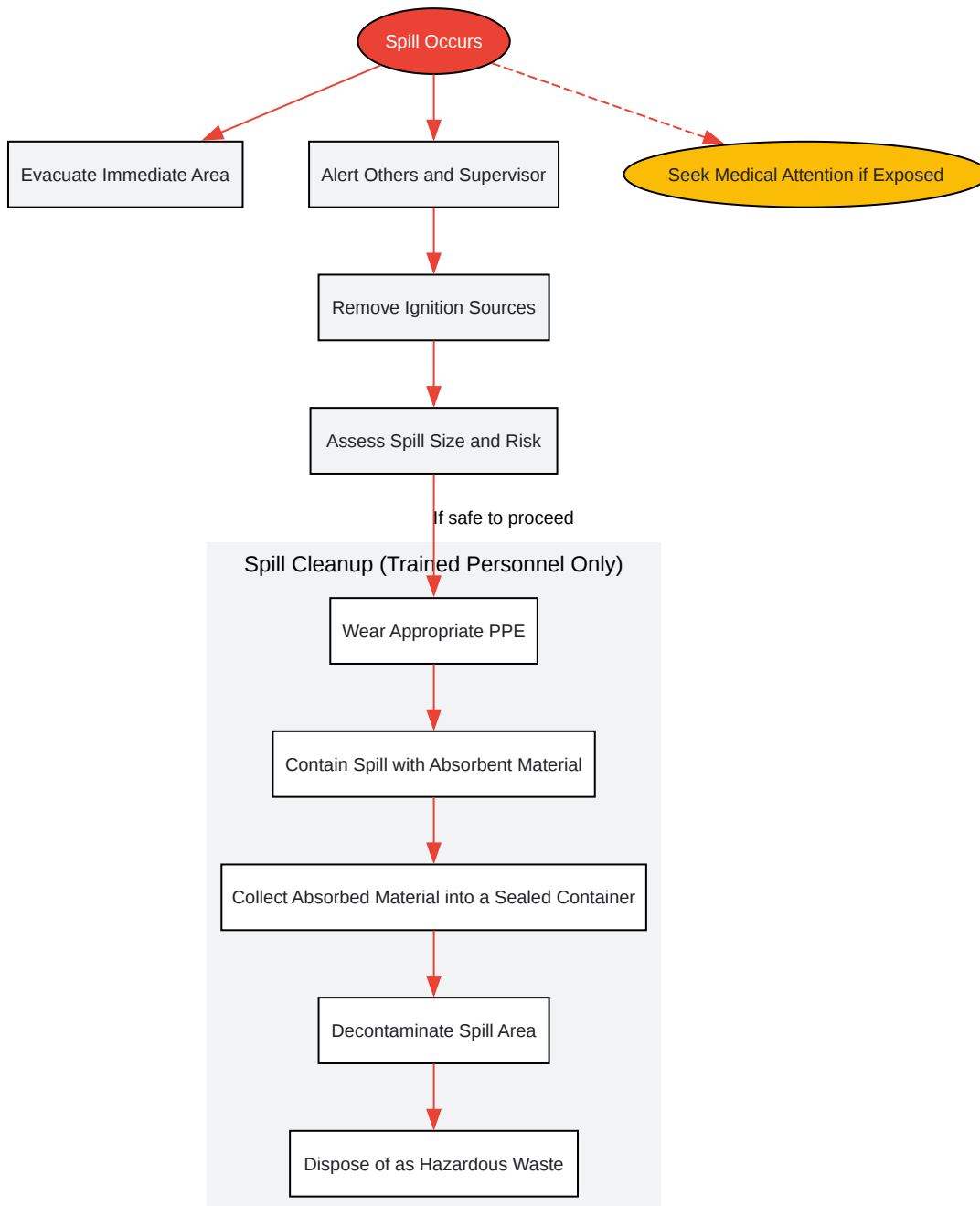
Visualizing Safe Handling Workflows

The following diagrams illustrate the logical workflows for handling and responding to emergencies involving **2,4-Xylidine-D6**.

General Handling Workflow for 2,4-Xylidine-D6

[Click to download full resolution via product page](#)Caption: General Handling Workflow for **2,4-Xylidine-D6**

Emergency Response Workflow for 2,4-Xylidine-D6 Spill

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